

# Long-term storage and handling of BMS-199264 hydrochloride

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## Compound of Interest

Compound Name: BMS-199264 hydrochloride

Cat. No.: B606220

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## Technical Support Center: BMS-199264 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and handling of **BMS-199264 hydrochloride**.

## Frequently Asked Questions (FAQs)

1. What is the recommended method for long-term storage of solid **BMS-199264 hydrochloride**?

For long-term stability, solid **BMS-199264 hydrochloride** should be stored in a dry, dark environment. The recommended temperature for long-term storage (months to years) is -20°C. For short-term storage (days to weeks), it can be kept at 0-4°C.<sup>[1][2]</sup>

2. How should I store **BMS-199264 hydrochloride** once it is dissolved in a solvent?

Stock solutions of **BMS-199264 hydrochloride** should be aliquoted to avoid repeated freeze-thaw cycles.<sup>[3]</sup> For optimal stability, store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1][3]</sup> Ensure the container is sealed and protected from moisture.<sup>[3]</sup>

3. What is the mechanism of action of **BMS-199264 hydrochloride**?

**BMS-199264 hydrochloride** is a potent and selective inhibitor of the F1F0 ATP hydrolase activity of mitochondrial F1F0 ATP synthase, with an IC<sub>50</sub> of 0.5 μM.[3][4][5] It does not inhibit the ATP synthase function of the enzyme.[1][4][6] Under ischemic conditions, the F1F0 ATP synthase can reverse its function and hydrolyze ATP; **BMS-199264 hydrochloride** specifically prevents this ATP depletion.[6][7]

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation or phase separation during solution preparation.	The compound may not be fully dissolved.	Gentle heating and/or sonication can be used to aid dissolution.[3] Ensure the correct solvent system is being used for your desired concentration.
Inconsistent experimental results.	Degradation of the compound due to improper storage or handling.	Always aliquot stock solutions to minimize freeze-thaw cycles.[3] Ensure the storage temperatures and durations outlined in the storage guidelines are strictly followed. Use freshly prepared solutions for critical experiments.
Compound appears to have no effect in the experiment.	The compound may not be active due to degradation. The experimental model may not be appropriate.	Verify the storage conditions and age of the compound. Run a positive control if available. Confirm that the target (F1F0 ATP hydrolase) is relevant and active in your experimental system under the tested conditions (e.g., ischemia).
Observed effects are not consistent with the known mechanism of action.	Potential off-target effects or issues with the experimental setup.	BMS-199264 has been shown to not have ATP-sensitive K <sup>+</sup> (KATP) channel activity.[7] If unexpected effects are observed, re-evaluate the experimental design and consider potential confounding factors.

## Experimental Protocols & Data

## Solubility Data

**BMS-199264 hydrochloride** is soluble in DMSO.[2][5] For in vivo formulations, co-solvents are typically required.

Solvent System	Achievable Concentration
DMSO	≥ 80 mg/mL (140.96 mM)
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 3.3 mg/mL (5.81 mM)
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.41 mM)
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (4.41 mM)

Data sourced from MedchemExpress and TargetMol.[3][5]

## In Vitro F1F0 ATP Hydrolase Inhibition Assay Protocol

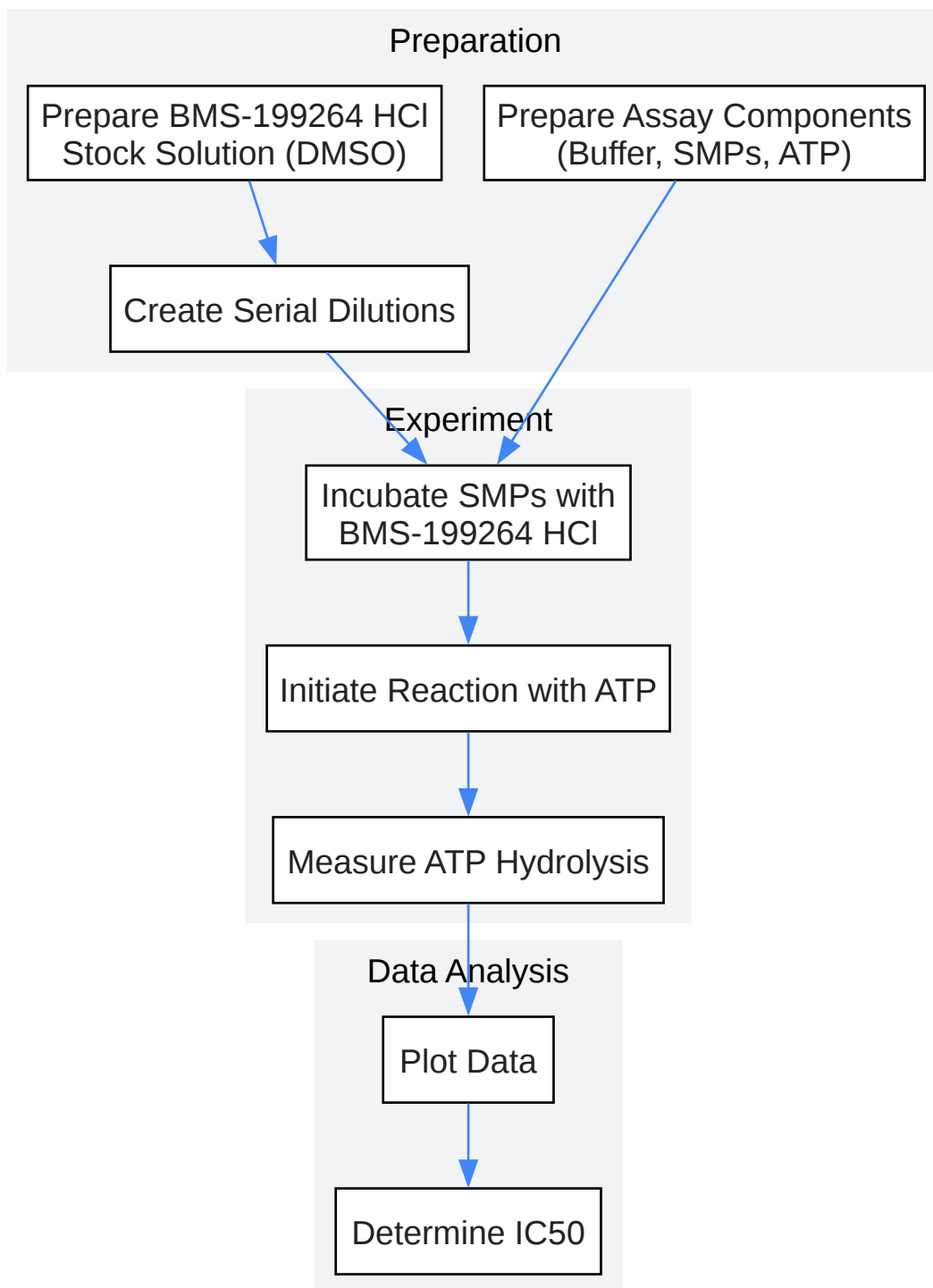
This protocol is a generalized representation based on the reported activity of BMS-199264.

- Prepare Submitochondrial Particles (SMPs): Isolate mitochondria from the tissue of interest (e.g., rat heart) via differential centrifugation. Prepare SMPs by sonication or homogenization of the isolated mitochondria.
- Assay Buffer: Prepare an assay buffer appropriate for measuring ATPase activity (e.g., containing Tris-HCl, sucrose, and EDTA).
- Prepare **BMS-199264 Hydrochloride** Solutions: Prepare a stock solution of **BMS-199264 hydrochloride** in DMSO. Serially dilute the stock solution to obtain a range of desired concentrations for testing.
- Reaction Initiation: Add SMPs to the assay buffer containing the desired concentration of **BMS-199264 hydrochloride** or vehicle control. Initiate the reaction by adding ATP.
- Measure ATP Hydrolysis: Measure the rate of ATP hydrolysis, typically by quantifying the amount of inorganic phosphate (Pi) produced over time using a colorimetric assay (e.g., malachite green assay).

- Data Analysis: Plot the rate of ATP hydrolysis against the concentration of **BMS-199264 hydrochloride** to determine the IC<sub>50</sub> value.

## Visualizations

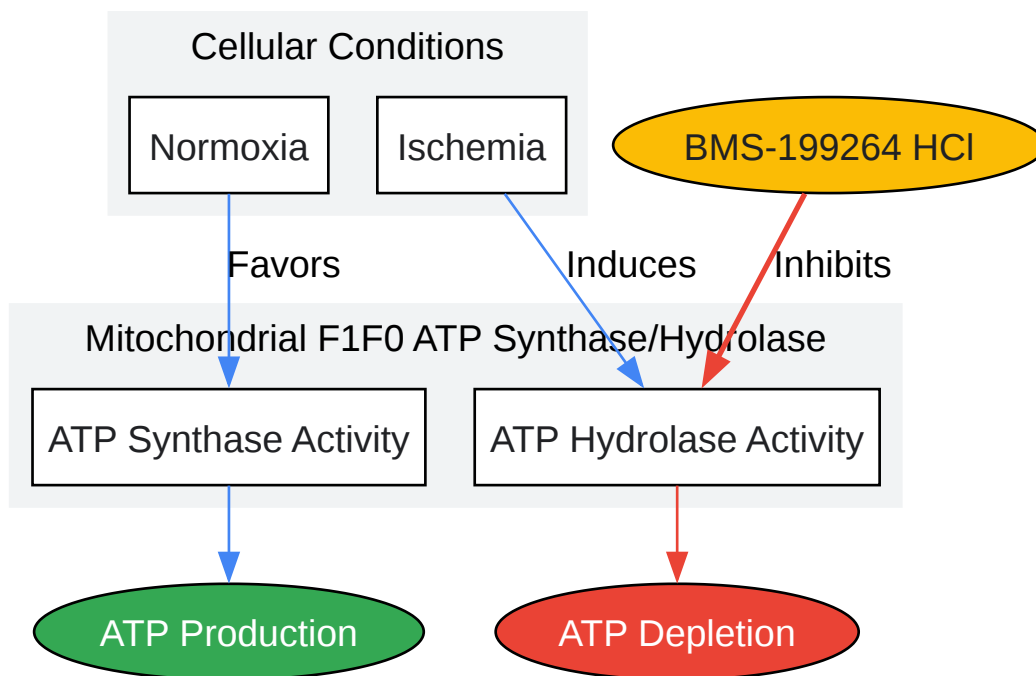
### Experimental Workflow for In Vitro Studies



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Caption: A typical experimental workflow for in vitro analysis.

### Mechanism of Action of BMS-199264 Hydrochloride



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Caption: Inhibition of ATP hydrolase activity during ischemia.

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